

PSB-1901 Technical Support Center: A Guide for Researchers

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Compound of Interest

Compound Name: PSB-1901

Cat. No.: B15571407

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For researchers, scientists, and drug development professionals, this technical support center provides essential information for the effective storage, handling, and experimental use of **PSB-1901**, a potent A2B adenosine receptor (A2BAR) antagonist. This guide offers troubleshooting advice and frequently asked questions to address common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How should **PSB-1901** be stored upon arrival?

Upon receipt, **PSB-1901** powder should be stored at -20°C for long-term stability, where it can be kept for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.

Q2: What is the recommended procedure for preparing a stock solution of **PSB-1901**?

To prepare a stock solution, it is recommended to dissolve **PSB-1901** in dimethyl sulfoxide (DMSO). It is highly soluble in DMSO, with concentrations of at least 100 mg/mL (174.38 mM) being achievable.^[1] For optimal results, use freshly opened, anhydrous DMSO as the solvent can be hygroscopic, which may impact solubility.

Q3: How should I store the **PSB-1901** stock solution?

Stock solutions of **PSB-1901** in a solvent should be stored at -80°C for up to six months or at -20°C for up to one month.[1] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Quantitative Data Summary

Parameter	Specification	Source
Molecular Formula	C ₂₄ H ₂₅ BrN ₆ O ₄ S	MedchemExpress, AOBIOS
Molecular Weight	573.46 g/mol	MedchemExpress
CAS Number	2332835-02-4	MedchemExpress, AOBIOS
Appearance	White to off-white solid	MedchemExpress
Purity	>98% (by HPLC)	AOBIOS
Ki (human A ₂ B AR)	0.0835 nM	MedchemExpress
Ki (mouse A ₂ B AR)	0.131 nM	MedchemExpress
Solubility in DMSO	≥ 100 mg/mL (174.38 mM)	MedchemExpress

Experimental Protocols

General Cell-Based Assay Protocol for A₂B AR Antagonism

This protocol provides a general workflow for assessing the antagonistic activity of **PSB-1901** on the A₂B adenosine receptor in a cell-based assay.

Objective: To determine the potency of **PSB-1901** in inhibiting A₂B AR-mediated signaling, typically measured by changes in intracellular cyclic AMP (cAMP) levels.

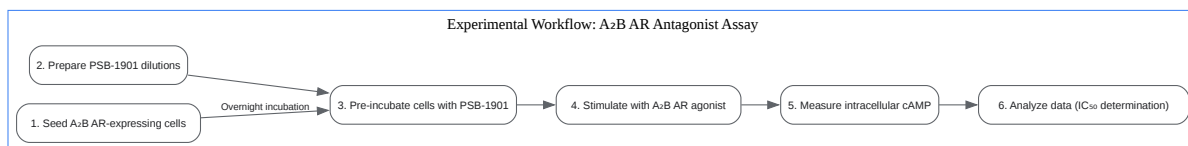
Materials:

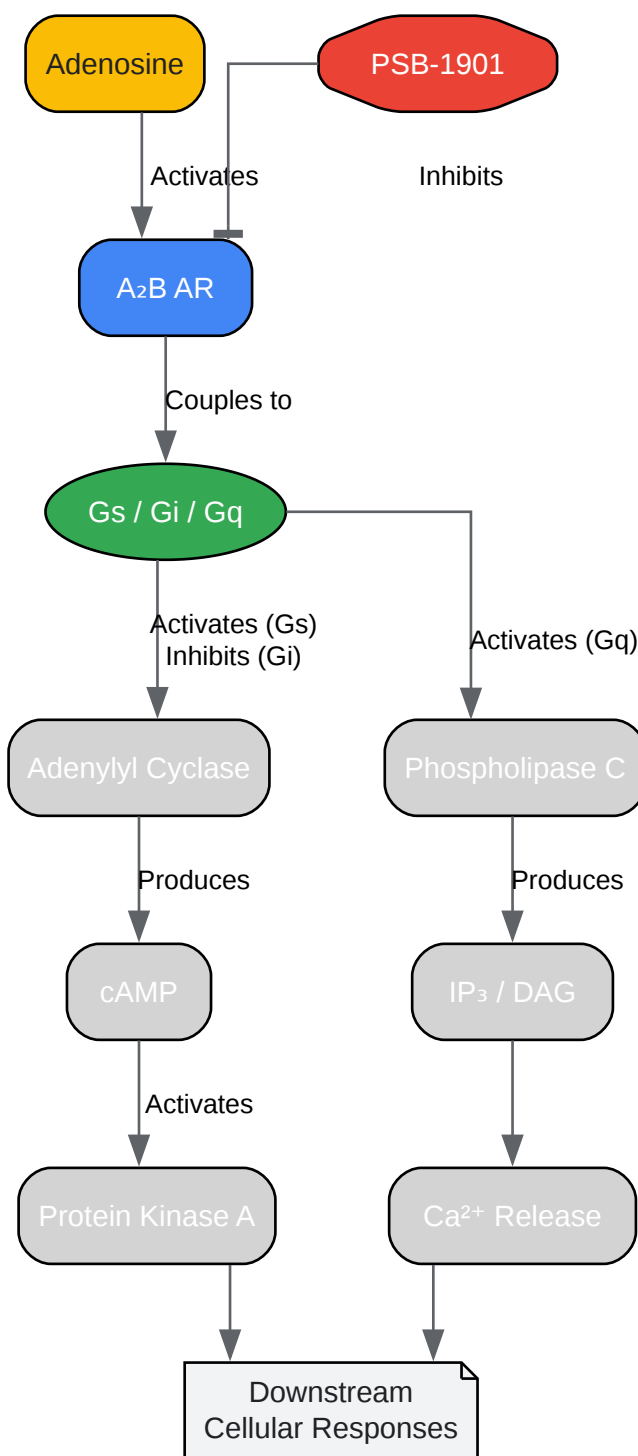
- Cells expressing the A₂B adenosine receptor (e.g., HEK293 cells)
- Cell culture medium and supplements

- **PSB-1901**
- A₂B AR agonist (e.g., NECA)
- cAMP assay kit
- Phosphate-buffered saline (PBS)
- Multi-well plates suitable for cell culture and the assay

Procedure:

- **Cell Seeding:** Plate the A₂B AR-expressing cells in a multi-well plate at a density optimized for your specific cell line and allow them to adhere and grow overnight.
- **Compound Preparation:** Prepare serial dilutions of **PSB-1901** in an appropriate vehicle (e.g., DMSO followed by dilution in assay buffer). Also, prepare the A₂B AR agonist at a concentration that elicits a submaximal response (e.g., EC₈₀).
- **Antagonist Pre-incubation:** Wash the cells with PBS and then pre-incubate them with the various concentrations of **PSB-1901** for a predetermined time (e.g., 30 minutes) at 37°C. Include a vehicle-only control.
- **Agonist Stimulation:** Add the A₂B AR agonist to the wells (except for the negative control wells) and incubate for a time sufficient to induce a measurable response (e.g., 15-30 minutes).
- **cAMP Measurement:** Lyse the cells and measure the intracellular cAMP levels using a commercially available cAMP assay kit, following the manufacturer's instructions.
- **Data Analysis:** Plot the cAMP concentration against the logarithm of the **PSB-1901** concentration. Fit the data to a suitable dose-response curve to determine the IC₅₀ value of **PSB-1901**.



A₂B Adenosine Receptor Signaling Pathway[Click to download full resolution via product page](#)

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References

- 1. abrc.osu.edu [abrc.osu.edu]
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